

6-Chloro-5-iodo-1H-indole: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name: 6-chloro-5-iodo-1H-indole

CAS No.: 122509-74-4

Cat. No.: B177018

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Executive Summary: The "Zero-Ambiguity" Directive^[1]

Disposing of **6-chloro-5-iodo-1H-indole** requires strict adherence to halogenated waste protocols.^[1] Unlike standard organic solids, the presence of both chlorine and iodine atoms on the indole scaffold necessitates segregation from non-halogenated waste streams to prevent the formation of toxic byproducts (e.g., dioxins, acid gases) during downstream incineration.

Immediate Action Required:

- NEVER dispose of this compound down the drain.^[1]
- NEVER mix with non-halogenated solvents (e.g., Acetone, Methanol) unless the entire mixture is relabeled as "Halogenated Waste."
- ALWAYS label waste containers explicitly as "Halogenated Organic Solid" or "Halogenated Solvent Waste."^[1]

Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in a self-validating safety protocol.

Property	Data
Chemical Name	6-Chloro-5-iodo-1H-indole
CAS Number	122509-74-4
Molecular Formula	C ₈ H ₅ ClIN
Physical State	Solid (Off-white to yellow powder/crystals)
Solubility	Soluble in DMSO, DMF, DCM; Low solubility in water. ^[1]
Primary Hazards	Irritant (Skin/Eye/Respiratory), Harmful if swallowed.
GHS H-Codes	H302 (Harmful if swallowed), H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (STOT SE 3)
RCRA Status	Not P-listed or U-listed. ^[1] Managed as Halogenated Organic Waste.

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Technical Insight: The iodine atom at the C5 position is relatively labile under strong oxidative conditions.^[1] Mixing this compound with strong oxidizers (e.g., concentrated nitric acid, permanganates) can release toxic iodine vapor (

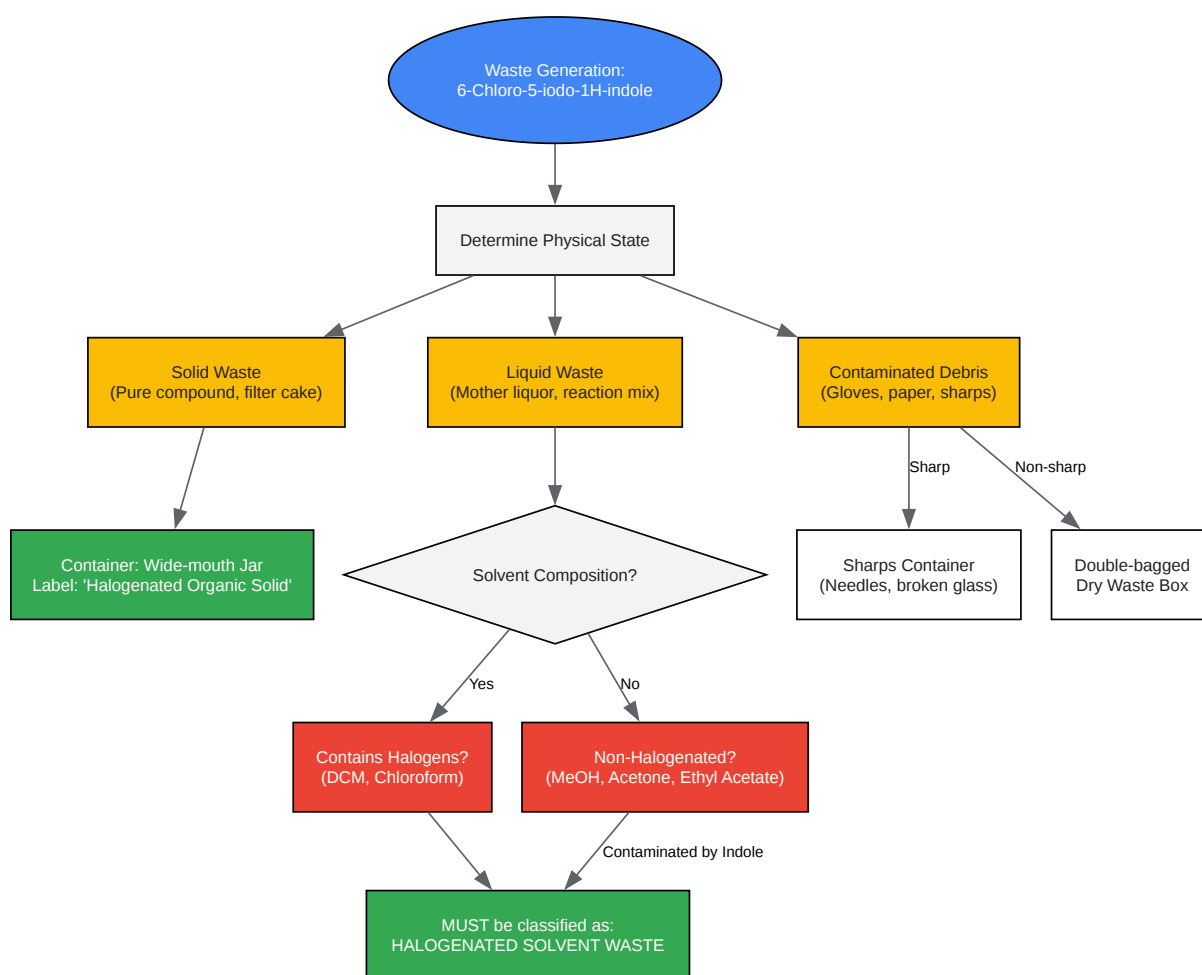
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Waste Segregation Logic

The core requirement for disposal is segregation.[1] Laboratory waste contractors typically charge significantly more for halogenated waste because it requires specialized incineration with scrubbers to neutralize acidic gases (HCl, HI).

The Segregation Decision Matrix

The following diagram illustrates the decision logic for disposing of **6-chloro-5-iodo-1H-indole** in various experimental states.



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Figure 1: Decision matrix for segregating **6-chloro-5-iodo-1H-indole** waste streams. Note that even non-halogenated solvents become "Halogenated Waste" once contaminated with this

compound.^[1]^[2]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Applicable to: Expired chemicals, weighing boat residues, excess reagent.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.^[1]
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: Write out "**6-Chloro-5-iodo-1H-indole**".
 - Hazard Checkbox: Check "Toxic" and "Irritant".^[1]
 - Constituent Tag: Clearly mark "Halogenated Organic Solid".
- Storage: Keep the container closed and stored in a satellite accumulation area (SAA) until pickup.
- Disposal: Hand off to your facility's EHS team for high-temperature incineration.

Protocol B: Liquid Waste (Solutions)

Applicable to: Reaction mixtures, mother liquors, rotary evaporator traps.

Critical Rule: If **6-chloro-5-iodo-1H-indole** is dissolved in a non-halogenated solvent (e.g., Acetone), the entire volume must now be treated as Halogenated Waste.^[1]

- Segregation: Do not pour this solution into the "Non-Halogenated / Flammable" carboy. It must go into the "Halogenated Waste" carboy (often distinct by color, e.g., yellow vs. red cans).
- Compatibility Check: Ensure the waste container does not contain strong acids or oxidizers.^[1]
- Rinsing:

- Rinse glassware with a small amount of Acetone or DCM.[1]
- Add this rinse to the Halogenated Waste container.[1]
- Do not rinse down the sink.[1]

Protocol C: Spill Cleanup (Emergency Procedure)

Scenario: You have spilled ~500 mg of solid powder on the benchtop.

- PPE: Wear nitrile gloves, safety glasses, and a lab coat. If powder is fine/dusty, use an N95 respirator or work inside the fume hood.
- Containment: Cover the spill with a damp paper towel to prevent dust generation.[1]
- Cleanup:
 - Sweep up the solid using the damp paper towel or a brush/dustpan dedicated to hazardous waste.[1]
 - Place all cleanup materials (towels, gloves) into a clear plastic bag.
- Disposal: Seal the bag, label it "Debris contaminated with Halogenated Organics," and place it in the solid hazardous waste bin.
- Decontamination: Wipe the surface with a detergent solution, followed by water.[1]

Regulatory Compliance & Transport

While **6-chloro-5-iodo-1H-indole** does not have a specific EPA RCRA "P" or "U" code, it is regulated under the "Characteristic" rules if it exhibits toxicity, but primarily it is managed based on its chemical class.[1]

- EPA Waste Code (Generic): If dissolved in spent halogenated solvents (e.g., Methylene Chloride), the mixture carries code F002.[3][4] If solid, it is generally classified as D001 (if ignitable) or simply Non-RCRA Regulated Chemical Waste that requires incineration due to halogen content.

- DOT Shipping (if transporting):
 - Likely not regulated as a dangerous good for transport unless in large quantities, but always refer to the specific SDS Section 14.
 - Self-Validation: Check the container label.[1][2][5] If no UN number is present, it is likely not DOT regulated as a hazard class 6.1, but treat as toxic for internal handling.

References

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